Technical Guide: Biological Activity of N-Propyl 4-fluorobenzamide Derivatives

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Compound of Interest

Compound Name:	*N-Propyl 4-fluorobenzamide*
CAS No.:	*349129-65-3*
Cat. No.:	*B1365848*

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Executive Summary

The **N-propyl 4-fluorobenzamide** scaffold (CAS: 349129-65-3) represents a "privileged structure" in medicinal chemistry, combining a metabolically stable aromatic core with a lipophilic alkyl chain. This derivative class is primarily investigated for anticancer (via Histone Deacetylase [HDAC] inhibition) and antimicrobial (via FtsZ inhibition) activities. The incorporation of a fluorine atom at the para-position enhances metabolic stability by blocking cytochrome P450 oxidation, while the N-propyl chain optimizes membrane permeability and hydrophobic pocket occupancy in target enzymes.

Chemical Architecture & Pharmacophore Analysis

The biological efficacy of this molecule stems from three distinct structural zones, each contributing to its pharmacodynamic profile.

Structural Zones

- Zone A: 4-Fluorophenyl Ring (Electronic/Metabolic Modulator)

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- Role: The fluorine atom acts as a bioisostere of hydrogen but with high electronegativity. It withdraws electron density from the aromatic ring, increasing the acidity of the amide proton (NH).
- Metabolic Stability: The C-F bond (approx. 116 kcal/mol) is significantly stronger than the C-H bond, preventing rapid oxidative metabolism at the susceptible para-position.

- Zone B: Amide Linker (Hydrogen Bonding Unit)
  - Role: Acts as a hydrogen bond donor (NH) and acceptor (C=O). In HDAC inhibition, the carbonyl oxygen is critical for chelating the Zinc ion (Zn^{2+}) in the enzyme's active site.
- Zone C: N-Propyl Chain (Hydrophobic Anchor)
  - Role: Provides necessary lipophilicity (LogP modulation) to cross cell membranes. In enzyme binding, this alkyl chain often occupies hydrophobic channels (e.g., the "cap" region or the channel leading to the active site).

Synthesis Strategies

To ensure high purity and yield for biological screening, the Schotten-Baumann reaction or Nucleophilic Acyl Substitution is the standard protocol.

Protocol: Nucleophilic Acyl Substitution

Objective: Synthesis of **N-propyl 4-fluorobenzamide** with >95% purity.

Reagents:

- 4-Fluorobenzoyl chloride (1.0 eq)
- n-Propylamine (1.1 eq)
- Triethylamine (Et_3N) (1.5 eq) as a base scavenger.
- Dichloromethane (DCM) (Solvent).

Step-by-Step Methodology:

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- Preparation: Dissolve 1.0 eq of n-propylamine and 1.5 eq of Et_3N in anhydrous DCM under an inert atmosphere (N_2). Cool the mixture to 0°C using an ice bath.
- Addition: Add 1.0 eq of 4-fluorobenzoyl chloride dropwise over 20 minutes. The exothermic reaction requires cooling to prevent side-product formation.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor via TLC (30% EtOAc/Hexane).
- Work-up: Quench with water. Wash the organic layer with 1M HCl (to remove unreacted amine), saturated $NaHCO_3$ (to remove acid), and brine.
- Purification: Dry over anhydrous Na_2SO_4, filter, and concentrate in vacuo. Recrystallize from Ethanol/Water if necessary.

Synthesis Workflow Visualization



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Caption: Standard synthetic route via nucleophilic acyl substitution ensuring high yield and purity.

Biological Activity Spectrum

Anticancer Activity (HDAC Inhibition)

Benzamide derivatives are a well-established class of Histone Deacetylase (HDAC) inhibitors (e.g., Entinostat).[1]

- Mechanism: The amide moiety coordinates with the Zinc ion at the catalytic core of HDACs. The N-propyl group helps position the molecule within the hydrophobic channel of the enzyme.

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- Effect: Inhibition of HDAC leads to hyperacetylation of histones, reactivating tumor suppressor genes (e.g., p21) and inducing apoptosis in cancer cell lines (MCF-7, A549).
- Data: Fluorinated derivatives often show IC_{50} values in the micromolar range (1–10 µM) against solid tumors, with improved metabolic half-life compared to non-fluorinated analogs.

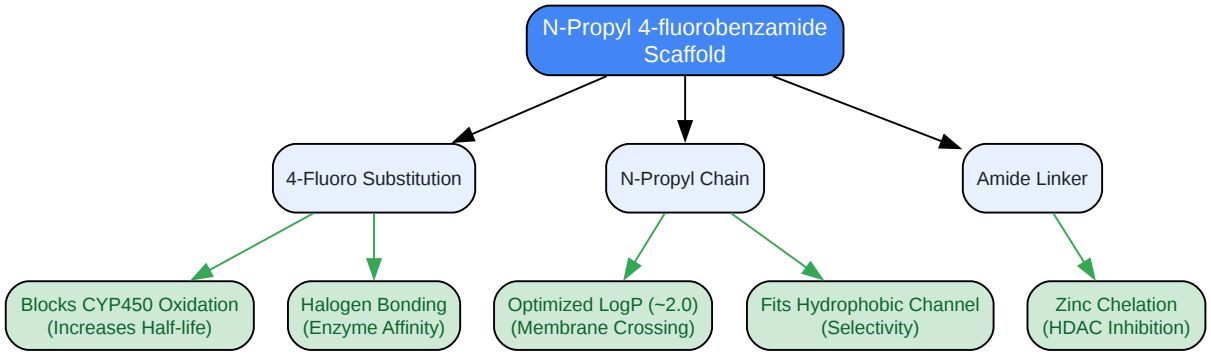
Antimicrobial Activity (FtsZ Targeting)

Recent studies highlight N-substituted benzamides as inhibitors of FtsZ, a bacterial cytoskeletal protein essential for cell division.[2][3]

- Target: The PC190723-binding pocket on FtsZ.
- Spectrum: Activity is most pronounced against Gram-positive bacteria, including MRSA (Methicillin-resistant Staphylococcus aureus).
- Validation: The 4-fluoro group enhances binding affinity through halogen bonding interactions within the hydrophobic pocket of FtsZ.

Structure-Activity Relationship (SAR) Map

The following logic map details how structural modifications to the **N-propyl 4-fluorobenzamide** core affect biological outcomes.



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Caption: SAR analysis highlighting the functional role of each structural component in biological efficacy.

Experimental Protocols for Validation

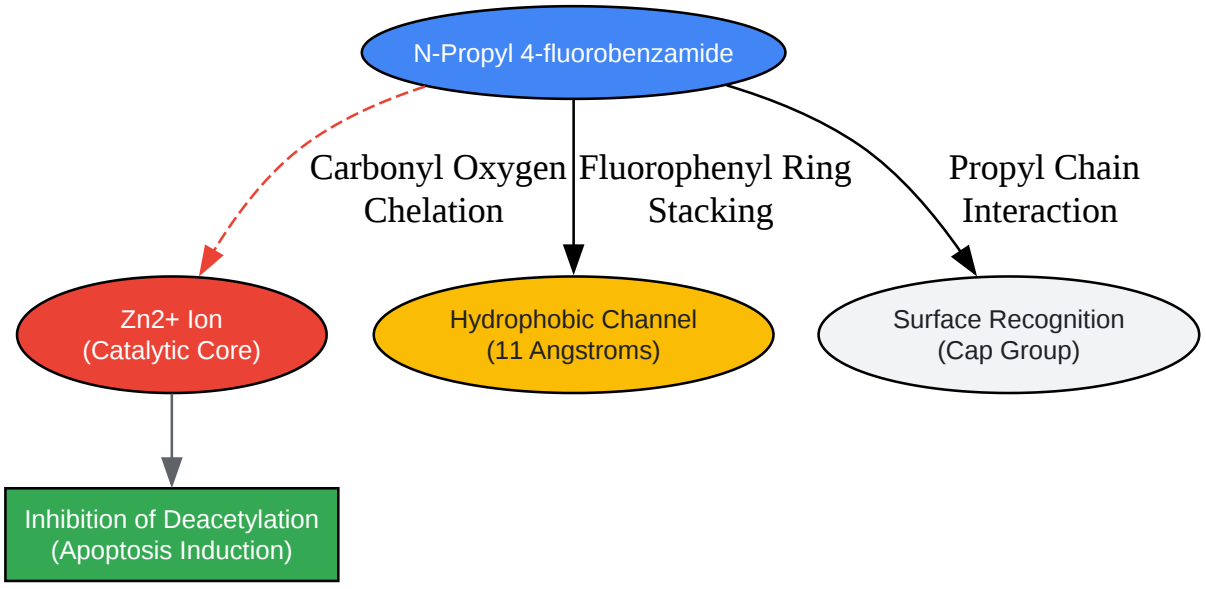
In Vitro Cytotoxicity Assay (MTT Protocol)

Purpose: Determine the IC_{50} of the derivative against cancer cell lines (e.g., A549).

- Seeding: Seed cells at 5,000 cells/well in 96-well plates. Incubate for 24h.
- Treatment: Dissolve **N-propyl 4-fluorobenzamide** in DMSO. Treat cells with serial dilutions (0.1 µM to 100 µM). Maintain DMSO concentration <0.1%.
- Incubation: Incubate for 48–72 hours at 37°C, 5% CO_2.
- Development: Add MTT reagent (5 mg/mL). Incubate for 4 hours. Dissolve formazan crystals in DMSO.
- Analysis: Measure absorbance at 570 nm. Calculate IC_{50} using non-linear regression.

Mechanism of Action: HDAC Binding Model

The following diagram illustrates the theoretical binding mode of the derivative within the HDAC active site, a primary mechanism for its anticancer activity.



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Caption: Schematic of the ligand binding within the HDAC active site, preventing substrate deacetylation.

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